

Pelecopan selectivity challenges in assays

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Compound Focus: Pelecopan

CAS No.: 2378380-49-3

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Pelecopan Selectivity Profile

The table below compiles the key selectivity data for **Pelecopan** (BCX-9930) from published research.

Assay Description	Target/Enzyme	Reported IC ₅₀	Key Finding
Proteolytic activity assay [1]	Complement Factor D (purified human)	14.3 nM	Primary target; highly potent inhibition
Proteolytic activity against C3b-bound factor B [1]	Complement Factor D	28.1 nM	Confirms activity in a more complex, physiologically relevant system
AP-mediated hemolysis (rabbit erythrocytes) [1]	Alternative Pathway (AP) of Complement	29.5 nM	Demonstrates functional inhibition of the complement system in cells
C3 fragment deposition (PNH erythrocytes) [1]	Complement C3	39.3 nM	Shows prevention of key biomarker deposition in a disease model
Selectivity Panel [2]	Serine Proteases for Selectivity Screening		

Assay Description	Target/Enzyme	Reported IC ₅₀	Key Finding
	Thrombin, Activated Protein C, Tissue plasminogen activator, Trypsin	>28 µM	Demonstrates high selectivity (>1000-fold vs. primary target)
	Activated Factor X (FXa), Activated Factor XII (FXIIa)	>50 µM	Confirms high selectivity against key coagulation factors

Important Development Status Note

Pelecopan is **no longer in active clinical development** for its primary indications, including paroxysmal nocturnal hemoglobinuria (PNH) and IgA nephropathy [3] [4]. Therefore, the available data is limited to earlier research phases, and updated or comprehensive troubleshooting guides from later-stage trials are not available.

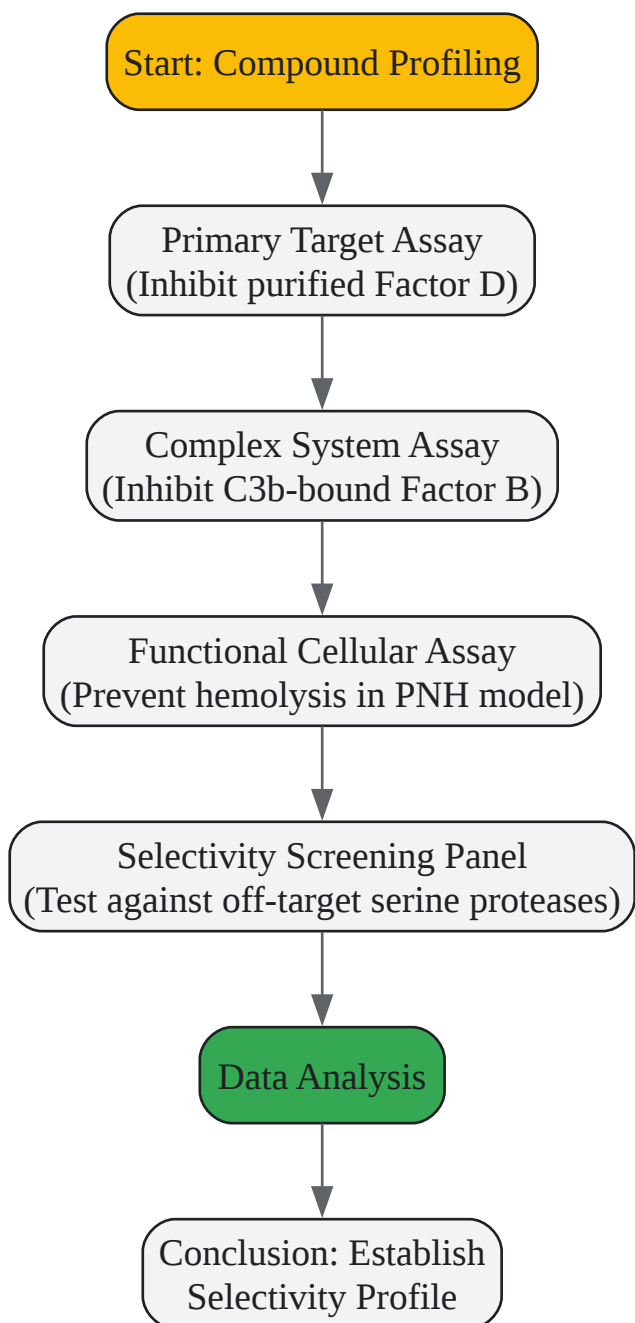
Experimental Context

For a complete understanding, here is the key experimental context related to the data in the table:

- **Mechanism of Action:** **Pelecopan** is a potent, selective, and orally active inhibitor of complement factor D (CFD) [1] [2]. CFD is a serine protease that is crucial for the activation and amplification of the alternative pathway (AP) of the complement system. By inhibiting factor D, **Pelecopan** prevents the cleavage of factor B and the formation of the C3 convertase (C3bBb), thereby suppressing AP activity [1].
- **In Vitro Functional Assays:** The effectiveness of **Pelecopan** was confirmed in cell-based models of PNH. It prevented the accumulation of C3 fragments on PNH red blood cells and protected them from AP-mediated hemolysis [1].
- **In Vivo Evidence:** In a study using rhesus monkeys, oral administration of **Pelecopan** (at doses of 100 and 200 mg, twice daily) completely suppressed the alternative pathway activity in serum [2].

Experimental Workflow for Assessing Selectivity

The following diagram outlines a general experimental workflow for determining the selectivity and functional activity of a compound like **Pelecopan**.



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References

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